Theoretical yield calculation for isopropyl salicylate synthesis

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Compound Name:	Isopropyl salicylate	
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An In-depth Technical Guide to the Theoretical Yield Calculation for **Isopropyl Salicylate** Synthesis

Introduction

Isopropyl salicylate is an ester synthesized through the Fischer-Speier esterification of salicylic acid and isopropanol.[1] This reaction involves the acid-catalyzed condensation of a carboxylic acid (salicylic acid) and an alcohol (isopropanol) to produce an ester and water.[1][2] For researchers, scientists, and professionals in drug development, accurately calculating the theoretical yield is a fundamental and critical step. It establishes the maximum possible product that can be obtained from a given set of reactants under ideal conditions, providing a crucial benchmark for evaluating the reaction's efficiency and optimizing synthetic protocols.

This guide provides a comprehensive overview of the principles and methodologies for calculating the theoretical yield of **isopropyl salicylate**. It includes detailed experimental protocols, structured data tables for essential chemical properties, and a logical workflow visualization to support both theoretical understanding and practical application.

The Chemical Reaction: Fischer Esterification

The synthesis of **isopropyl salicylate** is a reversible reaction where salicylic acid reacts with isopropanol in the presence of a strong acid catalyst, typically concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid.[1][3] The equilibrium nature of the reaction means that its progression towards the product can be influenced by applying Le Châtelier's principle, for

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instance, by using an excess of one reactant (usually the less expensive alcohol) or by removing water as it is formed.[4][5]

The balanced chemical equation for this reaction is:

$C_7H_6O_3$ (Salicylic Acid) + C_3H_8O (Isopropanol) $\rightleftharpoons$ $C_{10}H_{12}O_3$ (**Isopropyl Salicylate**) + H_2O (Water)
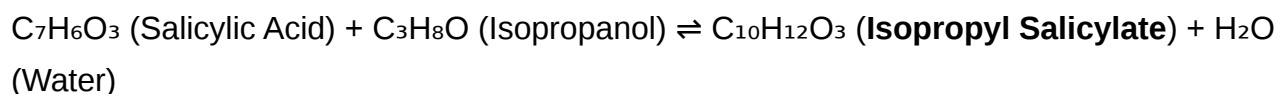
This 1:1 stoichiometric ratio between salicylic acid and isopropanol is the foundation for all theoretical yield calculations.

Core Principles of Theoretical Yield Calculation

The theoretical yield represents the maximum quantity of product—in this case, **isopropyl salicylate**—that can be generated from the complete consumption of the limiting reactant. The limiting reactant is the substance that is fully used up first in the chemical reaction, thereby dictating the total amount of product that can be formed.

The calculation process involves four primary steps:

- Determine the moles of each reactant: Convert the initial mass or volume of salicylic acid and isopropanol into moles.

- Identify the limiting reactant: Compare the mole ratio of the reactants to the stoichiometry of the balanced equation to determine which reactant will be depleted first.

- Calculate the moles of the product: Based on the stoichiometry, calculate the number of moles of **isopropyl salicylate** that can be formed from the limiting reactant.

- Convert moles of product to mass: Convert the calculated moles of **isopropyl salicylate** into grams to find the theoretical yield.

Data Presentation: Reactant and Product Properties

Accurate calculation is dependent on precise data. The following table summarizes the essential quantitative information for all substances involved in the synthesis.

Compound	Chemical Formula	Molar Mass (g/mol)	Density (at 20-25°C)
Salicylic Acid	$C_7H_6O_3$	138.12[6][7]	1.443 g/cm³[6][8]
Isopropanol	C_3H_8O	60.10[9][10]	0.786 g/cm³[11]
Isopropyl Salicylate	$C_{10}H_{12}O_3$	180.20[2][12]	~1.09 g/cm³[2]
Water	H_2O	18.02	~0.998 g/cm³

Step-by-Step Calculation Example

To illustrate the process, consider a synthesis initiated with 10.0 grams of salicylic acid and 25.0 mL of isopropanol.

Step 1: Calculate Moles of Reactants

- Moles of Salicylic Acid:

  - Moles = Mass / Molar Mass

  - Moles = 10.0 g / 138.12 g/mol = 0.0724 mol

- Moles of Isopropanol:

  - First, find the mass: Mass = Volume × Density

  - Mass = 25.0 mL × 0.786 g/mL = 19.65 g

  - Next, find the moles: Moles = Mass / Molar Mass

  - Moles = 19.65 g / 60.10 g/mol = 0.3270 mol

Step 2: Identify the Limiting Reactant

The balanced equation shows a 1:1 stoichiometric ratio between salicylic acid and isopropanol.

- Moles of Salicylic Acid = 0.0724 mol

- Moles of Isopropanol = 0.3270 mol

Since 0.0724 is less than 0.3270, salicylic acid is the limiting reactant. Isopropanol is in excess.

Step 3: Calculate Moles of **Isopropyl Salicylate** Produced

The reaction stoichiometry is 1:1 between the limiting reactant (salicylic acid) and the product (**isopropyl salicylate**).

- Moles of **Isopropyl Salicylate** = Moles of Salicylic Acid

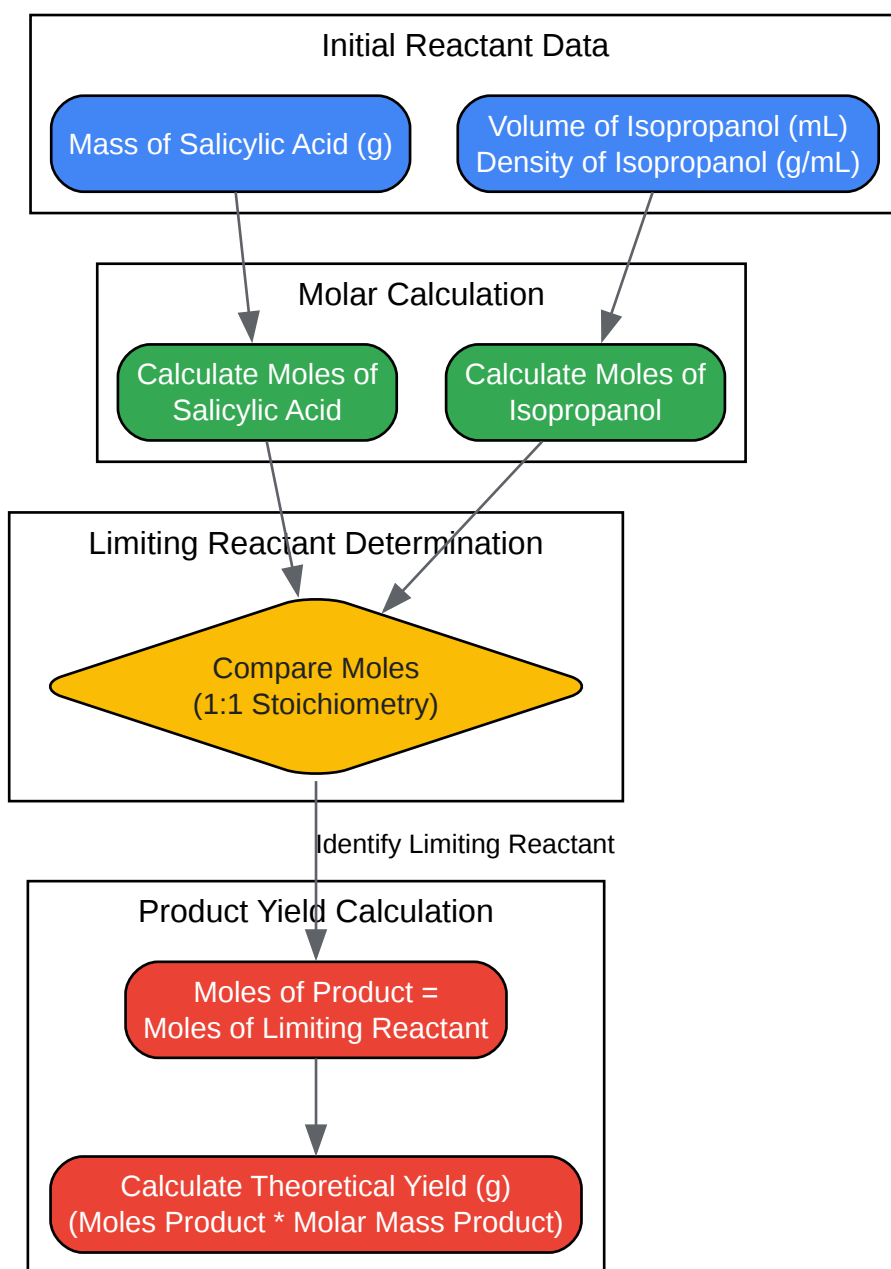- Moles of **Isopropyl Salicylate** = 0.0724 mol

Step 4: Calculate the Theoretical Yield in Grams

- Theoretical Yield = Moles of **Isopropyl Salicylate** × Molar Mass of **Isopropyl Salicylate**

- Theoretical Yield = 0.0724 mol × 180.20 g/mol

- Theoretical Yield = 13.05 g

Thus, the maximum amount of **isopropyl salicylate** that can be produced from this reaction is 13.05 grams.

Visualization of the Calculation Workflow

The logical flow of the theoretical yield calculation can be represented visually.

Initial Reactant Data

Mass of Salicylic Acid (g)

Volume of Isopropanol (mL)
Density of Isopropanol (g/mL)

Molar Calculation

Calculate Moles of Salicylic Acid

Calculate Moles of Isopropanol

Limiting Reactant Determination

Compare Moles
(1:1 Stoichiometry)

Identify Limiting Reactant

Product Yield Calculation

Moles of Product =
Moles of Limiting Reactant

Calculate Theoretical Yield (g)
(Moles Product * Molar Mass Product)

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Caption: Workflow for Theoretical Yield Calculation.

Experimental Protocol for **Isopropyl Salicylate Synthesis**

This section outlines a standard laboratory procedure for the synthesis of **isopropyl salicylate** via Fischer esterification.

Materials and Equipment

- Chemicals:

  - Salicylic acid ($C_7H_6O_3$)

  - Isopropanol (C_3H_8O), anhydrous

  - Concentrated sulfuric acid (H_2SO_4), 98%

  - 5% Sodium bicarbonate ($NaHCO_3$) solution

  - Saturated sodium chloride (NaCl) solution (brine)

  - Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

- Equipment:

  - 100 mL round-bottom flask

  - Reflux condenser and water tubing

  - Heating mantle or water bath

  - Magnetic stirrer and stir bar

  - Separatory funnel (250 mL)

  - Beakers and Erlenmeyer flasks

  - Graduated cylinders

  - Filter paper and funnel

  - Rotary evaporator (optional)

Procedure

- Reaction Setup:

  - Place 10.0 g (0.0724 mol) of salicylic acid into a 100 mL round-bottom flask.

  - Add 25.0 mL (0.3270 mol) of isopropanol to the flask along with a magnetic stir bar.

  - In a fume hood, carefully and slowly add approximately 1.5 mL of concentrated sulfuric acid to the mixture while stirring. The addition is exothermic.[4]

  - Attach the reflux condenser to the flask and secure it with a clamp. Connect the water hoses to the condenser (water in at the bottom, out at the top).

- Reflux:

  - Heat the mixture to a gentle reflux using the heating mantle. The boiling point of isopropanol is approximately 82.6°C.[11]

  - Maintain the reflux with continuous stirring for 60 to 90 minutes to allow the reaction to approach equilibrium.[4]

- Work-up and Isolation:

  - After the reflux period, turn off the heat and allow the flask to cool to room temperature.

  - Transfer the cooled reaction mixture to a 250 mL separatory funnel.

  - Add 50 mL of cold deionized water to the funnel. Stopper the funnel and shake gently, venting frequently to release any pressure buildup. Allow the layers to separate. The lower layer is the aqueous phase containing excess isopropanol and sulfuric acid.

  - Drain and discard the lower aqueous layer.

  - Wash the remaining organic layer by adding 50 mL of 5% sodium bicarbonate solution to the separatory funnel. Shake and vent carefully, as carbon dioxide gas will be produced. This step neutralizes any remaining sulfuric acid and unreacted salicylic acid.

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- Drain and discard the lower aqueous layer. Repeat this wash if necessary until no more gas evolves.

- Wash the organic layer with 50 mL of brine. This helps to remove residual water and break any emulsions. Allow the layers to separate, then drain and discard the aqueous layer.

- Drying and Product Recovery:

  - Transfer the organic layer (the crude **isopropyl salicylate**) to a clean, dry Erlenmeyer flask.

  - Add a small amount of anhydrous magnesium sulfate or sodium sulfate to the flask to act as a drying agent. Swirl the flask and let it sit for 10-15 minutes until the liquid is clear.

  - Filter the mixture through a fluted filter paper into a pre-weighed round-bottom flask to remove the drying agent.

  - If a rotary evaporator is available, remove the excess isopropanol under reduced pressure. Otherwise, simple distillation can be used to remove the lower-boiling isopropanol, leaving the crude **isopropyl salicylate** product.

  - Weigh the final product to determine the actual yield and calculate the percent yield using the formula:

    - Percent Yield = (Actual Yield / Theoretical Yield) × 100%

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